

Technical Guide: Synthesis Pathways for 5,5-Dimethyloxolane-3-thiol

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Compound of Interest

Compound Name: 5,5-Dimethyloxolane-3-thiol

CAS No.: 1935942-49-6

Cat. No.: B2442446

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Executive Summary

Target Molecule: **5,5-Dimethyloxolane-3-thiol** (C₆H₁₂OS) CAS Registry Number: (Analogous to 136954-20-6 for the furanone precursor) Key Challenge: The primary synthetic challenge lies in the regioselective installation of the thiol group at position 3 relative to the gem-dimethyl steric blockade at position 5. Direct thiolation is prone to elimination side reactions; therefore, this guide prioritizes a Ring-Closing Metathesis (RCM) approach for scaffold construction, followed by a stereocontrolled Mitsunobu Thiolation.

Part 1: Retrosynthetic Analysis & Strategy

To guarantee high purity and structural integrity, we deconstruct the target into a reliable dihydrofuran precursor.

Structural Logic

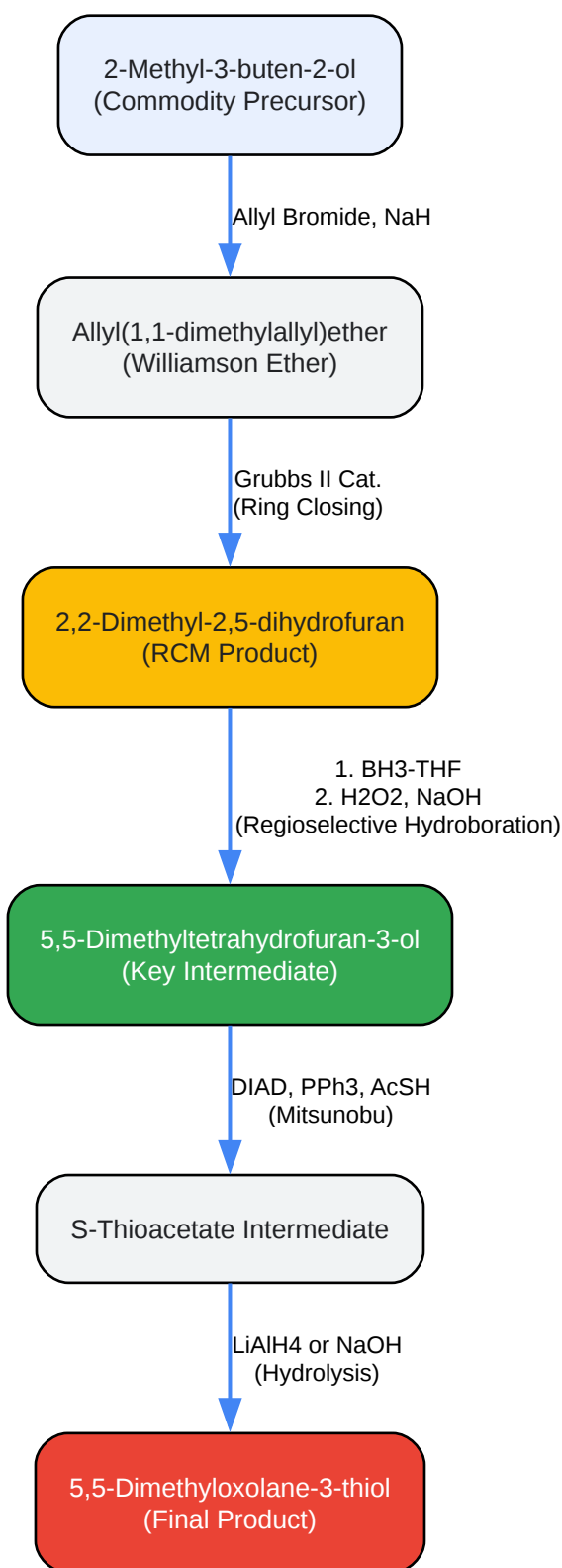
The target features a tetrahydrofuran (oxolane) core. The gem-dimethyl group at C5 creates a significant steric environment. To avoid the formation of thermodynamic mixtures, the ring is best closed before functionalizing the thiol.

Disconnection Strategy:

- **C–S Bond Formation:** The thiol is installed via nucleophilic displacement of an activated alcohol (mesylate or Mitsunobu intermediate).
- **C–O Ring Formation:** The 5-membered ether ring is constructed via Ring-Closing Metathesis (RCM) of a diallyl ether derivative.
- **Regiocontrol:** Hydroboration of the resulting alkene is directed by the steric bulk of the gem-dimethyl group to the distal carbon (C3/C4), ensuring the correct regioisomer.

Pathway Visualization

The following diagram outlines the logical flow from commodity precursors to the final thiol.



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Figure 1: Retrosynthetic logic flow utilizing RCM and Mitsunobu inversion for precise regiocontrol.

Part 2: Detailed Synthetic Protocols

Route A: The "Precision" RCM Pathway (Recommended)

This route is preferred for research and drug development applications due to its modularity and the high purity of the resulting intermediate.

Step 1: Synthesis of Allyl(1,1-dimethylallyl)ether

We utilize a Williamson ether synthesis. The tertiary alcohol requires strong deprotonation to overcome steric hindrance during the attack on allyl bromide.

- Reagents: 2-Methyl-3-buten-2-ol (1.0 eq), Sodium Hydride (60% dispersion, 1.2 eq), Allyl Bromide (1.2 eq), THF (anhydrous).
- Protocol:
 - Suspend NaH in anhydrous THF at 0°C under Argon.
 - Add 2-Methyl-3-buten-2-ol dropwise. Evolution of H₂ gas will be vigorous. Stir for 30 min at room temperature (RT) to ensure alkoxide formation.
 - Cool back to 0°C and add Allyl Bromide dropwise.
 - Reflux for 12 hours.
 - Workup: Quench with saturated NH₄Cl. Extract with Et₂O.^[1] The product is a volatile oil; purify via careful distillation.

Step 2: Ring-Closing Metathesis (RCM)

Formation of the dihydrofuran core using a Ruthenium carbene catalyst.

- Reagents: Allyl(1,1-dimethylallyl)ether, Grubbs Catalyst 2nd Generation (0.5 mol%), DCM (degassed).

- Mechanism: The catalyst coordinates with the terminal alkenes, releasing ethylene gas and closing the ring to form 2,2-dimethyl-2,5-dihydrofuran.
- Protocol:
 - Dissolve the ether in degassed DCM (0.05 M concentration to favor intramolecular cyclization).
 - Add Grubbs II catalyst.
 - Reflux for 2–4 hours. Monitor by TLC (disappearance of starting material).
 - Purification: Remove solvent. Pass through a short silica plug to remove Ru residues. Isolate the volatile liquid.

Step 3: Regioselective Hydroboration-Oxidation

This is the critical differentiation step. The gem-dimethyl group at C2 exerts steric pressure, directing the boron atom to the less hindered C4 position (which corresponds to C3 in the target numbering relative to the ether oxygen).

- Reagents: $\text{BH}_3 \cdot \text{THF}$ (1.0 M), NaOH (3 M), H_2O_2 (30%).
- Causality: Boron adds anti-Markovnikov and away from steric bulk.
 - Site A (C3): Adjacent to $\text{C}(\text{Me})_2$. (Blocked).
 - Site B (C4): Adjacent to $\text{CH}_2\text{-O}$. (Accessible).[\[2\]](#)[\[3\]](#)
- Protocol:
 - Cool olefin solution (THF) to 0°C. Add $\text{BH}_3 \cdot \text{THF}$ dropwise.
 - Stir at RT for 2 hours.
 - Oxidative workup: Add NaOH followed strictly by slow addition of H_2O_2 (exothermic).
 - Result: 5,5-Dimethyltetrahydrofuran-3-ol.

Step 4: Mitsunobu Thiolation

Direct conversion of the alcohol to the thiol prevents elimination reactions common with mesylate intermediates in hindered systems.

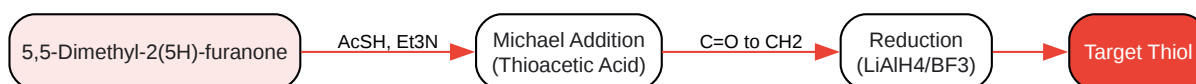
- Reagents: Triphenylphosphine (PPh_3), Diisopropyl azodicarboxylate (DIAD), Thioacetic acid (AcSH).
- Protocol:
 - Dissolve Alcohol and PPh_3 (1.2 eq) in anhydrous THF at 0°C .
 - Add Thioacetic acid (1.2 eq).
 - Add DIAD (1.2 eq) dropwise. The solution will turn yellow.
 - Stir 12 hours at RT.
 - Isolate the S-thioacetate intermediate via column chromatography (Hexane/EtOAc).

Step 5: Hydrolysis to Thiol

- Reagents: LiAlH_4 (in THF) or NaOH (aq/MeOH).
- Protocol: Treat the thioacetate with LiAlH_4 (0.5 eq) at 0°C for 30 mins. Quench with HCl (1M) to pH 4. Extract with DCM.[4][5]
- Odor Control: All waste must be treated with bleach to oxidize residual thiols.

Route B: The "Scalable" Michael Addition (Alternative)

For larger scales where chromatography is prohibitive, a Michael addition to an unsaturated lactone is viable, though it requires careful separation of isomers.



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Figure 2: Alternative pathway via functionalization of the lactone.

- Precursor: 5,5-Dimethyl-2(5H)-furanone (Solantonone precursor).
- Reaction: Conjugate addition of Thioacetic acid catalyzed by Et₃N.
- Risk: This often yields the 4-mercapto isomer (adjacent to the dimethyl group) depending on electronic control. Route A is preferred for structural certainty.

Part 3: Data Summary & Validation

Physicochemical Properties (Predicted)^{[1][3][5][7][8][9]}

Property	Value	Notes
Molecular Weight	132.22 g/mol	
Appearance	Clear, colorless liquid	Pungent sulfury/meaty odor
Boiling Point	~165-170°C	Estimated based on OH analog (179°C)
LogP	~1.8	Lipophilic, crosses BBB
pKa (SH)	~10.5	Typical for alkyl thiols

Self-Validating Analytical Checkpoints

To ensure the protocol is working, verify these checkpoints:

- RCM Step: ¹H NMR must show the disappearance of terminal alkene protons (δ 5.0–6.0 ppm) and appearance of the internal alkene singlet (or tight multiplet) at δ 5.7 ppm.
- Hydroboration: The appearance of a carbinol proton (CH-OH) at ~4.2 ppm is diagnostic. If the signal is a doublet of doublets, it confirms the regiochemistry away from the quaternary center.
- Thiolation: IR spectroscopy should show the disappearance of the broad O-H stretch (3400 cm⁻¹) and appearance of the weak S-H stretch (2550 cm⁻¹).

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